

Spectroscopic Profile of 5-Chloro-2-nitrobenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-2-nitrobenzenesulfonamide

CAS No.: 68379-05-5

Cat. No.: B1348206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **5-Chloro-2-nitrobenzenesulfonamide**. The information presented herein is essential for the structural elucidation, purity assessment, and quality control of this important chemical intermediate. This document details predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols for acquiring such spectra.

Spectroscopic Data

The following sections present the predicted spectroscopic data for **5-Chloro-2-nitrobenzenesulfonamide**, based on the analysis of structurally similar compounds and established spectroscopic principles. While experimental spectra for this compound are noted in spectral databases, the following data represents a reasoned prediction.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

^1H NMR (Proton NMR) Data (Predicted)

The ^1H NMR spectrum is expected to show three signals in the aromatic region, corresponding to the three protons on the benzene ring. The chemical shifts are influenced by the electron-withdrawing effects of the nitro ($-\text{NO}_2$) and sulfonyl ($-\text{SO}_2\text{NH}_2$) groups, as well as the chloro ($-\text{Cl}$) substituent.

Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
~8.3 - 8.5	d	~2.5	H-6
~7.8 - 8.0	dd	~8.5, 2.5	H-4
~7.6 - 7.8	d	~8.5	H-3
~7.5 (broad s)	s	-	$-\text{SO}_2\text{NH}_2$

^{13}C NMR (Carbon-13 NMR) Data (Predicted)

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule. Six distinct signals are expected for the aromatic carbons, with their chemical shifts influenced by the attached functional groups.

Chemical Shift (δ) (ppm)	Assignment
~148 - 150	C-2 (bearing $-\text{NO}_2$)
~140 - 142	C-1 (bearing $-\text{SO}_2\text{NH}_2$)
~135 - 137	C-5 (bearing $-\text{Cl}$)
~130 - 132	C-4
~125 - 127	C-6
~120 - 122	C-3

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Key IR Absorption Bands (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 3200	Strong, Broad	N-H stretch (sulfonamide)
1550 - 1500	Strong	Asymmetric NO ₂ stretch
1350 - 1300	Strong	Symmetric NO ₂ stretch
1350 - 1310	Strong	Asymmetric SO ₂ stretch
1180 - 1140	Strong	Symmetric SO ₂ stretch
~850	Medium	C-Cl stretch
3100 - 3000	Medium	Aromatic C-H stretch
1600 - 1450	Medium to Weak	Aromatic C=C skeletal vibrations

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and fragmentation pattern of a compound.

Predicted Mass Spectrometry Data

- Molecular Ion (M⁺): m/z ≈ 236 (for ³⁵Cl) and 238 (for ³⁷Cl) in an approximate 3:1 ratio.
- Major Fragmentation Pathways (Predicted):
 - Loss of SO₂NH₂ (m/z ≈ 157/159)
 - Loss of NO₂ (m/z ≈ 190/192)

- Loss of SO₂ (m/z ≈ 172/174)

m/z (Predicted)	Relative Intensity	Possible Fragment
236/238	High	[M] ⁺
172/174	Medium	[M - SO ₂] ⁺
157/159	Medium	[M - SO ₂ NH ₂] ⁺
111/113	High	[C ₆ H ₄ Cl] ⁺

Experimental Protocols

The following are detailed protocols for obtaining the spectroscopic data for **5-Chloro-2-nitrobenzenesulfonamide**.

NMR Spectroscopy Protocol



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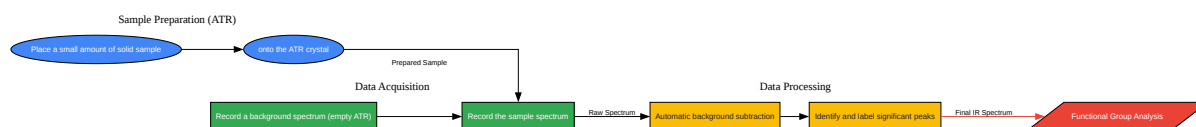
Caption: Workflow for NMR Spectroscopic Analysis.

- **Sample Preparation:** Dissolve approximately 10-20 mg of **5-Chloro-2-nitrobenzenesulfonamide** in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a clean, dry vial. Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:** Insert the NMR tube into the spectrometer. Lock the field frequency to the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- **Data Acquisition:** Acquire the ¹H NMR spectrum using a standard pulse sequence. For ¹³C NMR, a proton-decoupled sequence is typically used to obtain singlets for each unique

carbon atom.

- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed to generate the frequency-domain spectrum. The spectrum is then phased, baseline corrected, and referenced to an internal standard (e.g., tetramethylsilane, TMS, at 0 ppm).

IR Spectroscopy Protocol



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Caption: Workflow for FTIR-ATR Spectroscopic Analysis.

- Sample Preparation: For Attenuated Total Reflectance (ATR)-FTIR, a small amount of the solid **5-Chloro-2-nitrobenzenesulfonamide** is placed directly onto the ATR crystal.
- Background Collection: A background spectrum of the clean, empty ATR crystal is recorded.
- Sample Analysis: The sample spectrum is then recorded. The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum.
- Data Interpretation: The resulting spectrum is analyzed to identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry Protocol



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Caption: Workflow for Mass Spectrometric Analysis.

- **Sample Preparation:** A dilute solution of **5-Chloro-2-nitrobenzenesulfonamide** is prepared in a volatile solvent such as methanol or acetonitrile.
- **Sample Introduction and Ionization:** The sample solution is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) source for LC-MS or an electron ionization (EI) source for GC-MS.
- **Mass Analysis:** The generated ions are separated and detected based on their mass-to-charge (m/z) ratio.
- **Data Interpretation:** The resulting mass spectrum is analyzed to determine the molecular weight from the molecular ion peak and to elucidate the structure based on the observed fragmentation pattern.

This guide provides a foundational understanding of the key spectroscopic features of **5-Chloro-2-nitrobenzenesulfonamide**, which is invaluable for its application in research and development.

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